Technical Guide: Predicted Spectroscopic Data for Benzyl 3-phenylpropanoate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *Benzyl 3-phenylpropanoate*

Cat. No.: *B8599594*

Get Quote

For: Researchers, Scientists, and Drug Development Professionals

Abstract: This document provides a detailed prediction of the Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data for **Benzyl 3-phenylpropanoate** ($C_{16}H_{16}O_2$).[1][2][3] The presented data, including ^1H NMR, ^{13}C NMR, and mass fragmentation patterns, are computationally derived based on established principles of spectroscopic analysis. This guide serves as a reference for the identification and characterization of **Benzyl 3-phenylpropanoate** in research and development settings.

Introduction

Benzyl 3-phenylpropanoate is an ester with the molecular formula $C_{16}H_{16}O_2$ and a molecular weight of approximately 240.30 g/mol .[1][2] Accurate spectroscopic data is fundamental for the verification of molecular structure and purity, which is a critical step in chemical synthesis, drug discovery, and materials science. This whitepaper outlines the predicted ^1H NMR, ^{13}C NMR, and mass spectrometry data to aid in the structural elucidation of this compound.

Chemical Structure:

Structure of **Benzyl 3-phenylpropanoate**

© 2026 BenchChem. All rights reserved.

Predicted Spectroscopic Data

The following sections detail the predicted spectroscopic data for **Benzyl 3-phenylpropanoate**. The predictions are based on established chemical shift values and fragmentation mechanisms.

Predicted ^{1}H NMR Spectroscopy

The proton NMR spectrum is predicted to show distinct signals for the two phenyl rings and the aliphatic chain connecting them. The protons of the two phenyl groups are expected to appear in the aromatic region, while the three methylene groups will appear in the aliphatic region.[4][5][6]

Table 1: Predicted ^{1}H NMR Data for **Benzyl 3-phenylpropanoate**

Proton Label	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment
H-a	~ 7.35	Multiplet	5H	-	C_6H_5-CH_2-O-
H-b	~ 7.25	Multiplet	5H	-	C_6H_5-CH_2-CH_2-
H-c	~ 5.10	Singlet	2H	-	-O-CH_2-Ph
H-d	~ 2.95	Triplet	2H	~ 7-8	Ph-CH_2-CH_2-
H-e	~ 2.65	Triplet	2H	~ 7-8	-CH_2-CH_2-C=O

Rationale:

- Aromatic Protons (H-a, H-b): The ten protons on the two benzene rings are expected to resonate in the typical aromatic region of 7.2-7.4 ppm.[4] Due to similar electronic environments, these may appear as a complex multiplet.

© 2026 BenchChem. All rights reserved.

- Benzylic Protons (H-c): The methylene protons adjacent to the ester oxygen and a phenyl group are deshielded and expected to appear as a singlet around 5.10 ppm.

- Aliphatic Protons (H-d, H-e): The two methylene groups of the propanoate chain form an ethyl-like system. The protons at H-d, adjacent to the phenyl group, are predicted around 2.95 ppm, while the H-e protons, adjacent to the carbonyl group, are slightly more shielded and predicted around 2.65 ppm. Both are expected to appear as triplets due to coupling with each other.

Predicted ^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum is predicted to show signals for all 16 carbon atoms, though some aromatic carbons may overlap.

Table 2: Predicted ^{13}C NMR Data for **Benzyl 3-phenylpropanoate**

Carbon Label	Predicted Chemical Shift (δ, ppm)	Assignment
C-1	~ 173	C=O
C-2	~ 141	Ar C (ipso, propanoate)
C-3	~ 136	Ar C (ipso, benzyl)
C-4	~ 128.5	Ar C-H
C-5	~ 128.3	Ar C-H
C-6	~ 126	Ar C-H
C-7	~ 66	-O-CH_2-Ph
C-8	~ 36	-CH_2-C=O
C-9	~ 31	Ph-CH_2-

Rationale:

- Carbonyl Carbon (C-1): The ester carbonyl carbon is expected to be the most downfield signal, typically in the 170-185 ppm range.[7]

© 2026 BenchChem. All rights reserved.

- Aromatic Carbons (C-2 to C-6): The carbons of the two phenyl rings will appear in the 125-150 ppm region.[7] The ipso carbons (C-2, C-3), attached to the rest of the molecule, will have distinct shifts from the protonated aromatic carbons.

- Benzylic and Aliphatic Carbons (C-7 to C-9): The benzylic carbon attached to the oxygen (C-7) is deshielded and predicted to be around 66 ppm.[7] The two aliphatic carbons of the propanoate chain (C-8, C-9) are expected in the 30-40 ppm range.[8]

Predicted Mass Spectrometry (EI)

Electron Ionization (EI) mass spectrometry is expected to produce a molecular ion peak and several characteristic fragment ions. The molecular formula $C_{16}H_{16}O_2$ gives a nominal molecular weight of 240 u.

Table 3: Predicted Key Fragments in the EI Mass Spectrum of **Benzyl 3-phenylpropanoate**

m/z	Predicted Relative Abundance	Ion Assignment	Fragmentation Pathway
240	Low	$[C_{16}H_{16}O_2]^{+\cdot}$	Molecular Ion ($M^{+\cdot}$)
133	Moderate	$[C_9H_9O]^+$	Loss of benzyl radical ($\bullet CH_2C_6H_5$)
91	High (Base Peak)	$[C_7H_7]^+$	Formation of the tropylium ion

Rationale:

- Molecular Ion (m/z 240): The molecular ion peak is expected but may be of low intensity due to the facile fragmentation of the ester.

- Acylium Ion (m/z 133): Cleavage of the benzyl C-O bond would result in the loss of a benzyl radical and the formation of a stable 3-phenylpropanoyl cation.

- Tropylium Ion (m/z 91): The most prominent peak (base peak) in the mass spectra of compounds containing a benzyl unit is often the tropylium ion at m/z 91.[9][10][11][12][13]

© 2026 BenchChem. All rights reserved.

This highly stable aromatic cation is formed by the rearrangement of the initial benzyl cation ($[C_6H_5CH_2]^+$).[9][10][11]

Prediction Methodology

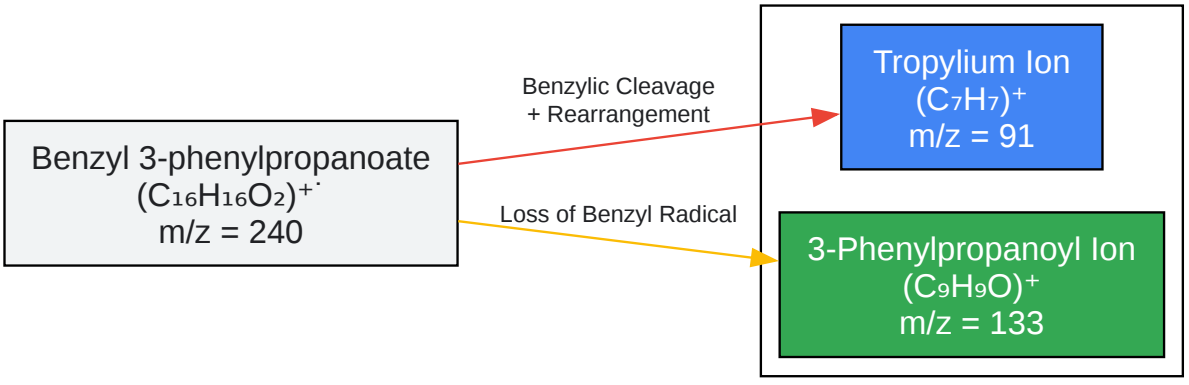
The predicted data herein were generated using a combination of computational tools and established spectroscopic principles.

- NMR Prediction: Chemical shifts for ^1H and ^{13}C NMR were estimated based on additive models of substituent effects and comparison with spectral data for analogous structures such as benzyl alcohol, 3-phenyl-1-propanol, and other esters.[14][15][16] Standard chemical shift tables were used as a primary reference.[17][18][19][20]

- Mass Spectrometry Prediction: Fragmentation patterns were predicted based on the known principles of mass spectrometry for esters.[21] Key fragmentation pathways, including alpha-cleavage and the formation of resonance-stabilized carbocations like the tropylium ion, were considered to predict the major peaks in the EI spectrum.[12][22]

Visualization of Predicted MS Fragmentation

The logical workflow for the primary fragmentation pathways in electron ionization mass spectrometry is visualized below.



Click to download full resolution via product page

Caption: Predicted major fragmentation pathways for **Benzyl 3-phenylpropanoate** in EI-MS.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Benzyl 3-phenylpropanoate | C16H16O2 | CID 562789 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benzyl 3-phenylpropanoate | 22767-96-0 [chemnet.com]
- 3. Page loading... [guidechem.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. 1H NMR Chemical Shift [sites.science.oregonstate.edu]
- 6. NMR Chemical Shift Values Table - Chemistry Steps [chemistrysteps.com]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. compoundchem.com [compoundchem.com]
- 9. Tropylium_ion [chemeurope.com]
- 10. google.com [google.com]
- 11. Tropylium Ion, an Intriguing Moiety in Organic Chemistry - PMC [pmc.ncbi.nlm.nih.gov]
- 12. chemconnections.org [chemconnections.org]
- 13. Illustrated Glossary of Organic Chemistry - Tropylium cation [chem.ucla.edu]
- 14. hil8_sln.html [ursula.chem.yale.edu]
- 15. benchchem.com [benchchem.com]
- 16. 3-Phenyl-1-propanol(122-97-4) 1H NMR [m.chemicalbook.com]
- 17. 13C NMR Chemical Shift [sites.science.oregonstate.edu]
- 18. organicchemistrydata.netlify.app [organicchemistrydata.netlify.app]
- 19. web.pdx.edu [web.pdx.edu]
- 20. chem.libretexts.org [chem.libretexts.org]
- 21. chemistry.miamioh.edu [chemistry.miamioh.edu]
- 22. pharmacy180.com [pharmacy180.com]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [Technical Guide: Predicted Spectroscopic Data for Benzyl 3-phenylpropanoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8599594/docs#technical-guide-predicted-spectroscopic-data-for-benzyl-3-phenylpropanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check